

Navigating the Safety Profile of 2-(2-Aminophenyl)indole: A Technical Guide

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Compound of Interest

Compound Name: **2-(2-Aminophenyl)indole**

Cat. No.: **B1595303**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, hazards, and handling information for **2-(2-Aminophenyl)indole**. The information is compiled from available safety data sheets and chemical databases to ensure a high standard of accuracy and relevance for professionals in research and drug development. This document emphasizes safe laboratory practices and provides clear guidance on hazard mitigation and emergency procedures.

Chemical Identification and Physical Properties

2-(2-Aminophenyl)indole is an organic compound with the molecular formula $C_{14}H_{12}N_2$ and a molecular weight of 208.26 g/mol. [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) It is a solid at room temperature with a melting point of 154-155°C. [\[3\]](#)[\[5\]](#)

Property	Value	Source(s)
CAS Number	32566-01-1	[1] [2] [4]
Molecular Formula	C ₁₄ H ₁₂ N ₂	[1] [2] [3] [4]
Molecular Weight	208.26 g/mol	[1] [2] [3] [4]
Physical Form	Solid	[5]
Melting Point	154-155°C	[3] [5]
Boiling Point	437.9°C at 760 mmHg	[3]
Density	1.229 g/cm ³	[3]

Hazard Identification and Classification

2-(2-Aminophenyl)indole is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its irritant properties.

GHS Classification

Hazard Class	Category	Hazard Statement	Source(s)
Skin Irritation	2	H315: Causes skin irritation	[5]
Eye Irritation	2A	H319: Causes serious eye irritation	[5]
Specific Target Organ			
Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation	[5]

GHS Label Elements

Element	Description	Source(s)
Pictogram	[5]	
Signal Word	Warning	[5]

Safe Handling and Personal Protective Equipment (PPE)

Due to its irritant nature, strict adherence to safety protocols is mandatory when handling **2-(2-Aminophenyl)indole**. This includes the use of appropriate engineering controls and personal protective equipment.

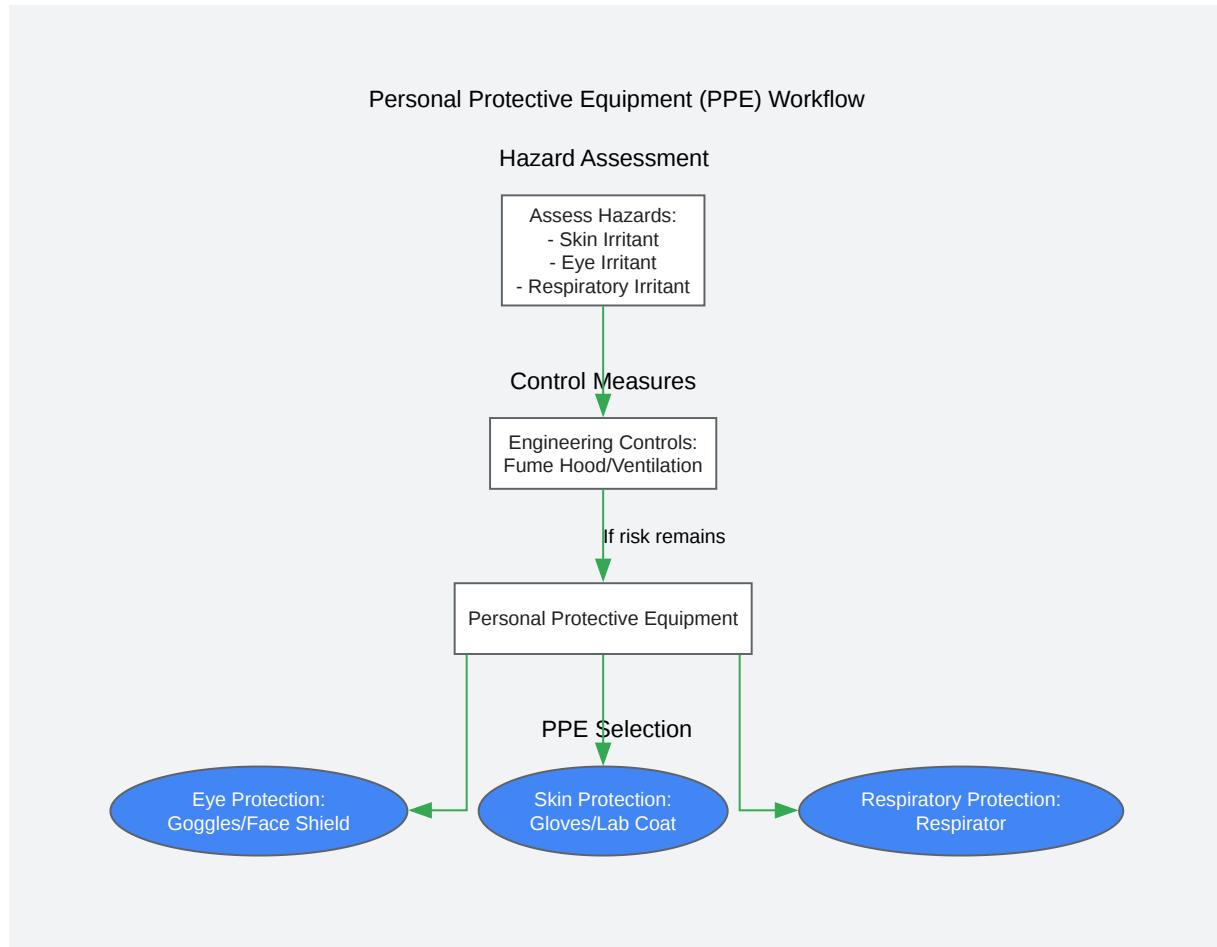
Engineering Controls

- Ventilation: Work with this compound should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize the inhalation of dust or aerosols.[\[6\]](#)

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are essential to protect the eyes from splashes and airborne particles.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Skin Protection: Wear a lab coat and chemical-resistant gloves (e.g., nitrile, neoprene).[\[7\]](#)[\[9\]](#)
[\[10\]](#) Ensure that gloves are inspected before use and changed regularly.
- Respiratory Protection: If working outside of a fume hood or if dust generation is likely, a NIOSH-approved respirator is necessary.[\[8\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#) For irritating dusts, a filtering facepiece (FFP) respirator may be appropriate.[\[11\]](#)

The following diagram illustrates the logical workflow for ensuring personal safety when handling chemical irritants like **2-(2-Aminophenyl)indole**.



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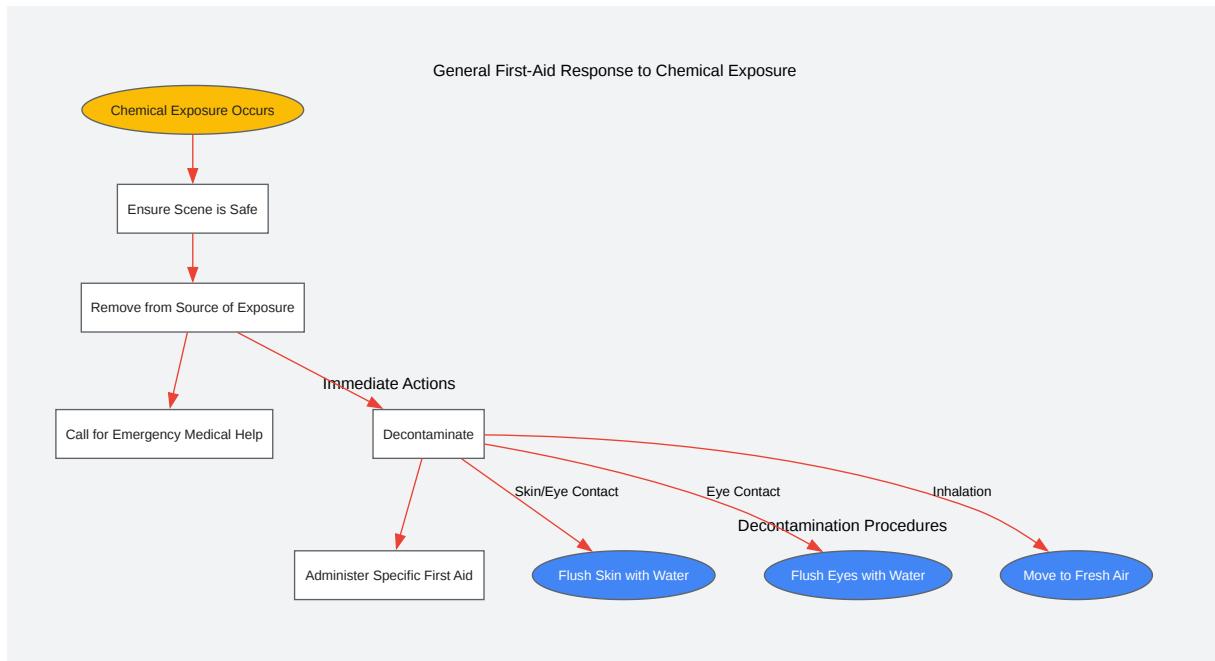
Caption: Workflow for selecting appropriate PPE when handling **2-(2-Aminophenyl)indole**.

First-Aid Measures

In the event of exposure to **2-(2-Aminophenyl)indole**, immediate first aid is crucial. The following table summarizes the recommended procedures.

Exposure Route	First-Aid Measures	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.	[5]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.	[5][13]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[13][14][15][16][17]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.	[14]

The following diagram outlines the general first-aid response to chemical exposure.

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Caption: General workflow for first-aid response following chemical exposure.

Accidental Release Measures

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.

- Minor Spills: For small spills of the solid material, carefully sweep up the powder to avoid generating dust.^[6] Place the collected material into a sealed container for proper disposal. Clean the spill area with a suitable solvent and then with soap and water.
- Major Spills: Evacuate the area and prevent entry. If the spill is large or if you are not equipped to handle it, contact your institution's environmental health and safety department or emergency services.

Stability and Reactivity

Information on the specific chemical incompatibilities of **2-(2-Aminophenyl)indole** is limited. However, as a general precaution, it should be stored away from strong oxidizing agents.

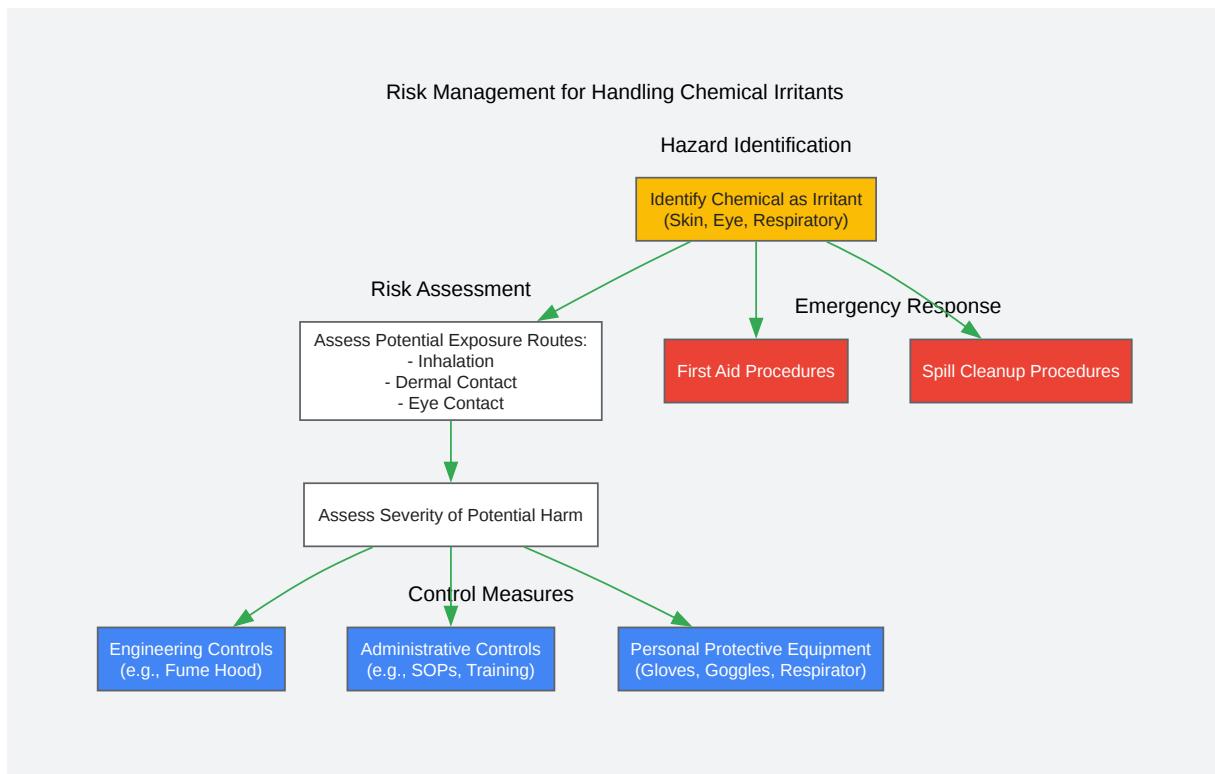
Toxicological Information

There is a lack of publicly available quantitative toxicological data, such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%) values, for **2-(2-Aminophenyl)indole**. The known toxicological effects are its irritant properties on the skin, eyes, and respiratory system.

Biological Activity and Potential Signaling Pathways

While specific signaling pathways for the toxicity of **2-(2-Aminophenyl)indole** are not well-documented, research on indole derivatives suggests a wide range of biological activities. Some indole-containing compounds have been investigated for their potential as antitumor agents.^[1] The biological activity of **2-(2-Aminophenyl)indole** is an area of ongoing research.
^[1]

The following diagram illustrates a logical approach to risk management for handling chemical compounds with irritant properties.



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Caption: A logical framework for managing the risks associated with chemical irritants.

Experimental Protocols

Detailed, peer-reviewed experimental protocols specifically for the safety assessment of **2-(2-Aminophenyl)indole** are not readily available in the public domain. Standard toxicological assays for skin and eye irritation, as well as for inhalation toxicity, would be required to generate quantitative data. Researchers planning to work extensively with this compound should consider conducting a thorough literature search for any new toxicological studies and consult with their institution's safety professionals to develop appropriate protocols.

Conclusion

2-(2-Aminophenyl)indole is a chemical that requires careful handling due to its irritant properties. While quantitative toxicity data is currently lacking, the available information from safety data sheets provides a clear basis for implementing effective safety measures. By adhering to the guidelines outlined in this technical guide, researchers, scientists, and drug development professionals can minimize the risks associated with the handling and use of this compound. Continuous monitoring of new toxicological data is recommended as the scientific understanding of this and similar compounds evolves.

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